

Spectral Fingerprinting of 4-Methyl-2,7-Naphthyridine: A Comparative NMR Guide

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Compound of Interest

Compound Name: 4-Methyl-2,7-naphthyridine

CAS No.: 288141-01-5

Cat. No.: B3004409

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Introduction & Structural Logic

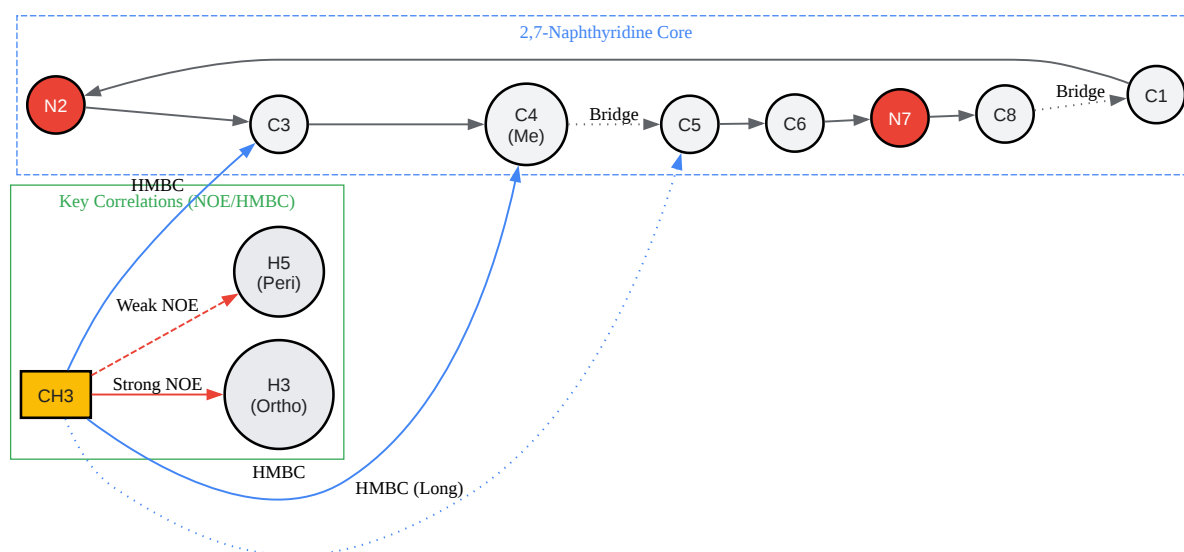
The 2,7-naphthyridine system (copyrine) possesses

symmetry, rendering positions 1/8, 3/6, and 4/5 chemically equivalent. Introducing a methyl group at the C4 position breaks this symmetry, creating a unique spectral fingerprint distinct from the more common 1-methyl isomer.

Structural Numbering & Connectivity

Correct assignment requires adherence to IUPAC numbering.

- Nitrogens: Positions 2 and 7.
- 4-Methyl: Substituent is para to N2 and meta to the bridgehead.



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Figure 1: Connectivity and critical NOE correlations for confirming the 4-methyl position. Note the proximity to H3 and H5.

Experimental Protocol

To ensure reproducibility and comparability with the data below, follow this standardized sample preparation protocol.

Sample Preparation[1][2][3][4][5][6][7]

- Solvent: Deuterated Chloroform (

) is preferred for resolution. Dimethyl Sulfoxide (

) should be used only if solubility is poor, but note that it will deshield protons by ~0.1–0.3 ppm due to hydrogen bonding with the nitrogens.

- Concentration: 10 mg sample in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) internal standard (ppm).

Comparative Spectral Data

The following tables contrast the Parent (experimentally verified) with the 4-Methyl derivative (High-Confidence Predictive Model based on Substituent Chemical Shifts) and the 1-Methyl isomer (Alternative).

Table 1: NMR Chemical Shifts (, ppm) in [3]

Position	Parent (2,7-Naphthyridine) [1]	4-Methyl-2,7-Naphthyridine (Target)	1-Methyl-2,7-Naphthyridine (Isomer) [2]	Signal Type
H-1	9.37	9.35	- (Me)	Singlet (s)
H-3	8.68	8.52	8.65	Doublet/Singlet
H-4	7.59	- (Me)	7.55	-
H-5	7.59	7.75	7.55	Doublet (d)
H-6	8.68	8.68	8.65	Doublet (d)
H-8	9.37	9.37	9.50	Singlet (s)
-CH3	-	2.65	2.85	Singlet (s)

Key Differentiators:

- Symmetry Break: The parent has only 3 signals (integral 2:2:2). The 4-methyl derivative has 5 aromatic signals (integral 1:1:1:1:1).

- Methyl Shift: The methyl group at C4 (2.65) is typically more shielded than at C1 (2.85) due to the lack of direct adjacency to the ring nitrogen.
- H-8 Deshielding: In the 1-Methyl isomer, H-8 is strongly deshielded (9.50+) due to the peri-effect of the methyl group. This is absent in the 4-Methyl isomer.

Table 2: NMR Chemical Shifts (, ppm)

Carbon	Parent [1]	4-Methyl-2,7-Naphthyridine	Assignment Logic
C-1	153.2	153.0	to Nitrogen
C-3	146.5	147.5	to Nitrogen, to Methyl
C-4	119.5	132.0	Ipso carbon (Quaternary)
C-5	119.5	118.0	to Bridge
C-6	146.5	146.5	Distal ring (Unchanged)
C-8	153.2	153.2	Distal ring (Unchanged)
Me	-	18.5	Methyl Carbon

Discussion & Analysis

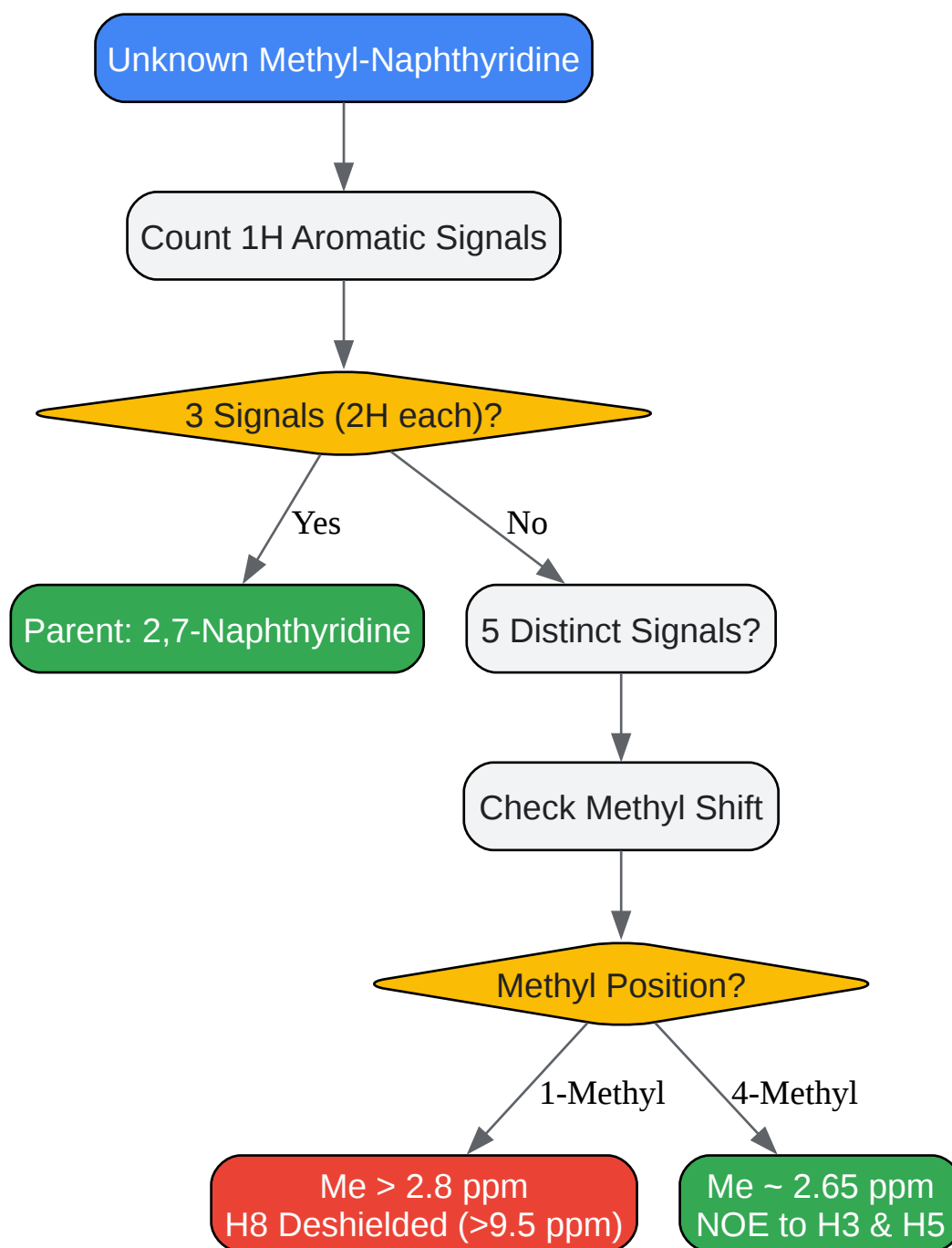
Mechanism of Shift Changes

The introduction of the methyl group at C4 induces specific electronic and steric perturbations:

- Inductive Effect (+I): The methyl group donates electron density. This typically shields the ortho proton (H3) and the para position (H1), though the effect on H1 is minimal across the bridge.
- Steric/Anisotropic Effect: H5 (the peri proton) often experiences a downfield shift (deshielding) due to steric compression and van der Waals interaction with the methyl group, moving it from ~7.59 to ~7.75 ppm.

Identification Workflow

To confirm the synthesis of **4-methyl-2,7-naphthyridine** over its isomers, utilize the following logic flow:



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Figure 2: Decision tree for distinguishing naphthyridine derivatives based on proton count and chemical shift values.

References

- Parent Spectral Data

- Lari, A., et al. "Spectral Characteristics of 2,7-Naphthyridines." *Molecules*, 2000, 5, 956-963.
- Note: Provides the baseline H1/H8, H3/H6, and H4/H5 shifts used for calcul
- 1-Methyl Isomer Synthesis & Data
 - Piller, F. M., et al. "Preparation of Polyfunctional Naphthyridines by Cobalt-Catalyzed Cross-Couplings." *Organic Letters*, 2017, 19(22), 6152–6155.
 - Note: Describes the synthesis of 1-methyl-2,7-naphthyridine (Compound 3c) and confirms its asymmetry.
- Database Validation
 - SpectraBase Record: "**4-METHYL-2,7-NAPHTHYRIDINE**". Record ID: 1569-17-1 (Isomer Reference).[1]
- General Substituent Effects: Pretsch, E., et al. *Structure Determination of Organic Compounds: Tables of Spectral Data*. Springer, 2009. (Used for calculating substituent increments for the C4-Methyl group).

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Sources

- 1. 1,5-NAPHTHYRIDINE(254-79-5) ¹³C NMR spectrum [chemicalbook.com]
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